

# Handling and storage guidelines for Luxdegalutamide powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Luxdegalutamide

Cat. No.: B10856612

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## Application Notes and Protocols: Luxdegalutamide Powder

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Luxdegalutamide** (also known as ARV-766) is an orally bioavailable, potent proteolysis-targeting chimera (PROTAC) designed to degrade the androgen receptor (AR).<sup>[1][2][3][4][5]</sup> As a second-generation AR degrader, it has shown efficacy against wild-type AR and clinically relevant ligand-binding domain mutants, which are associated with resistance in metastatic castration-resistant prostate cancer (mCRPC). These application notes provide essential guidelines for the proper handling, storage, and use of **Luxdegalutamide** powder in a laboratory setting to ensure its stability, efficacy, and the safety of personnel.

### Safety and Handling Precautions

A comprehensive review of the Safety Data Sheet (SDS) is mandatory before handling **Luxdegalutamide** powder. The compound is classified as harmful if swallowed and causes skin and serious eye irritation.

#### 2.1 Personal Protective Equipment (PPE)

- **Gloves:** Always wear appropriate chemical-resistant gloves.

- Eye Protection: Safety glasses or goggles are required.
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If there is a risk of dust formation, use a NIOSH-approved respirator.

## 2.2 Handling Procedures

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of the powder.
- Avoid the formation of dust and aerosols during handling.
- Prevent contact with skin and eyes. In case of accidental contact, follow the first aid measures outlined in the SDS.
- Do not eat, drink, or smoke in areas where the compound is handled.
- Wash hands thoroughly after handling the substance.

## Storage Guidelines

Proper storage is critical to maintain the integrity and stability of **Luxdegalutamide**. The guidelines below are compiled from various supplier recommendations.

### 3.1 **Luxdegalutamide** Powder Storage

Parameter	Recommended Condition	Duration	Notes
Temperature	-20°C	≥ 4 years	Keep container tightly sealed.
4°C	2 years	Keep container tightly sealed in a cool, well-ventilated area.	
Light	Protect from direct sunlight	---	Store in an opaque or amber vial.
Moisture	Avoid exposure to moisture	---	Store in a sealed container, preferably with a desiccant.

### 3.2 Luxdegalutamide Stock Solution Storage

Once dissolved in a solvent, stock solutions should be aliquoted to minimize freeze-thaw cycles.

Solvent	Storage Temperature	Duration	Notes
DMSO	-80°C	6 months to 1 year	Sealed storage, away from moisture.
DMSO	-20°C	1 month	Sealed storage, away from moisture.

## Solubility and Solution Preparation

**Luxdegalutamide** is insoluble in water and ethanol. The recommended solvent for creating stock solutions for in vitro use is Dimethyl Sulfoxide (DMSO).

### 4.1 Solubility Data

Solvent	Maximum Solubility	Molar Concentration	Notes
DMSO	100 mg/mL	123.77 mM	Use of fresh, non-hygroscopic DMSO is critical as moisture can reduce solubility. Sonication may be required.
DMSO	250 mg/mL	309.43 mM	As reported by some suppliers.

#### 4.2 Protocol for Preparation of a 100 mM DMSO Stock Solution

This protocol provides a method for preparing a high-concentration stock solution of **Luxdegalutamide**.

Materials:

- **Luxdegalutamide** powder
- Anhydrous/fresh DMSO
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Sonicator (optional)

Procedure:

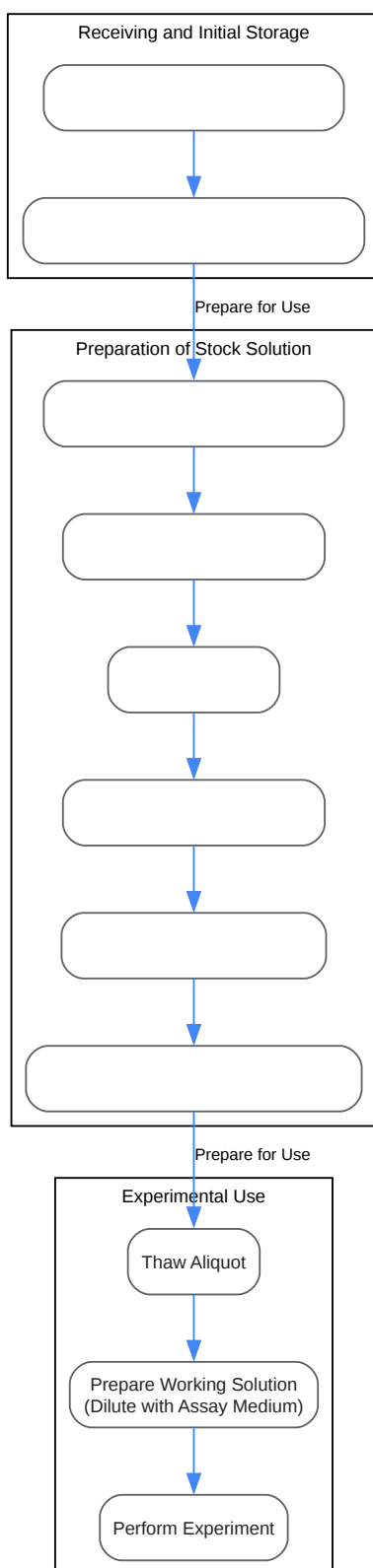
- Equilibrate the **Luxdegalutamide** powder vial to room temperature before opening to prevent condensation.

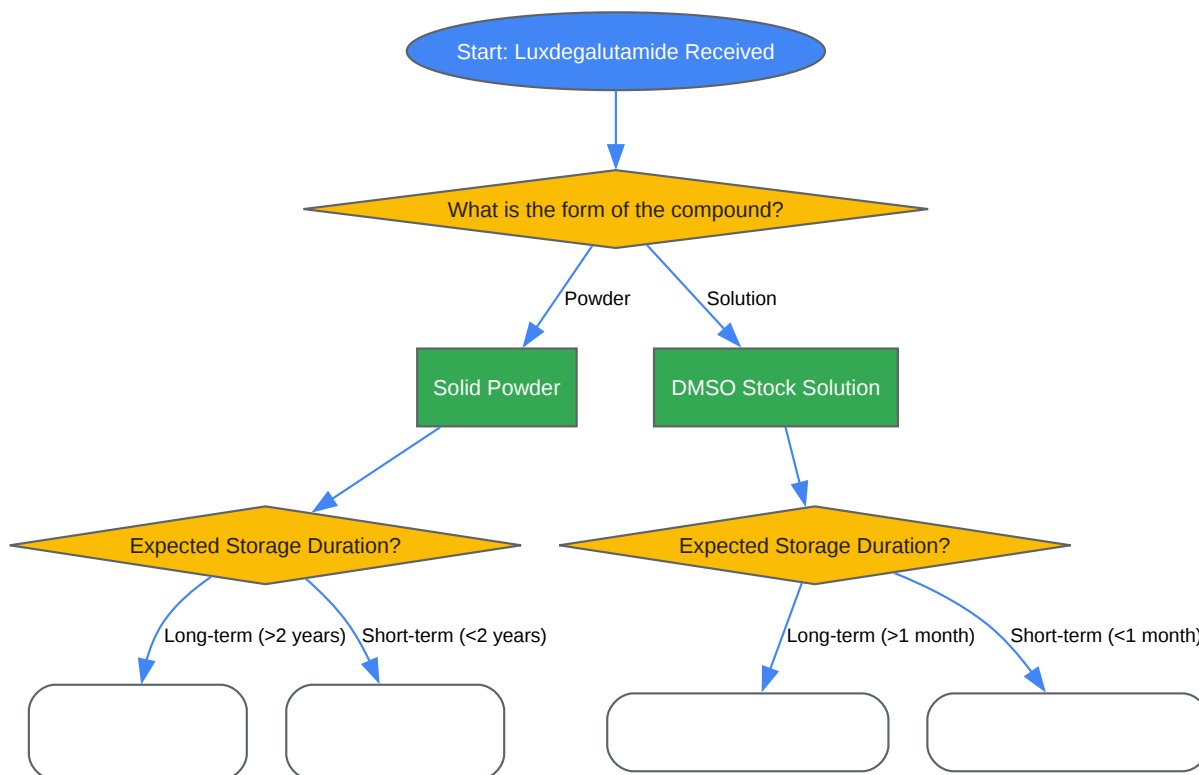
- Weigh the desired amount of **Luxdegalutamide** powder in a sterile tube. For example, to prepare 1 mL of a 100 mM solution, weigh out 80.8 mg of **Luxdegalutamide** (Molecular Weight: 807.95 g/mol ).
- Add the calculated volume of fresh DMSO to the powder.
- Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.
- Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in amber tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage as per the guidelines in Table 3.2.

## Experimental Protocols and Workflows

### 5.1 General Workflow for Handling **Luxdegalutamide**

The following diagram illustrates the recommended workflow from receiving the compound to its experimental use.





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